

OB-1-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: OB-1-d3

Cat. No.: B15610474

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Technical Guide on the Safe Handling of OB-1-d3

Disclaimer: No specific safety data sheet (SDS) is publicly available for **OB-1-d3**. This document is based on the safety data for its non-deuterated analogue, Optical Brightener OB-1 (CAS No. 1533-45-5). The toxicological and hazardous properties of a deuterated compound are generally considered to be equivalent to its non-deuterated counterpart. All precautions and data presented herein should be applied when handling **OB-1-d3**.

This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the safety data, handling precautions, and emergency procedures for **OB-1-d3**.

Substance Identification and Properties

OB-1-d3 is the deuterated form of Optical Brightener OB-1, a fluorescent whitening agent. It is a stable organic compound belonging to the benzoxazole class.^{[1][2]} Due to its high heat resistance and chemical stability, it finds use in various high-temperature applications, including plastics and synthetic fibers.^{[1][2][3]}

Table 1: Physicochemical Properties of Optical Brightener OB-1

Property	Value	Source
Chemical Name	2,2'-(1,2-Ethenediyl-di-4,1-phenylene)bisbenzoxazole	[2][4]
CAS Number	1533-45-5	[4][5][6]
Molecular Formula	C ₂₈ H ₁₈ N ₂ O ₂	[4][5][6]
Molecular Weight	414.45 g/mol	[5]
Appearance	Bright yellow-green crystalline powder	[7]
Melting Point	>300 °C (>572 °F); typically 350-355 °C	[5][7]
Solubility	Insoluble in water; soluble in common organic solvents.[7]	[7]
Stability	Stable under normal storage conditions.[4][6]	[4][6]

Hazard Identification and Classification

Based on the Globally Harmonized System (GHS), Optical Brightener OB-1 is classified as an irritant. The primary hazards are associated with skin, eye, and respiratory contact.

Table 2: GHS Hazard Summary

Category	Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][5]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	H335: May cause respiratory irritation.[5]

Signal Word: Warning[4][5]

Hazard Pictogram:

 alt text

Safe Handling and Storage Protocols

Adherence to proper laboratory protocols is essential to minimize risk when working with **OB-1-d3**.

Engineering Controls

- Work should be conducted in a well-ventilated area.[4][6]
- Use a local exhaust ventilation system or a chemical fume hood to prevent the dispersion of dust.[4][5]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[4][6]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[5][6] A face shield may be required for larger quantities or when there is a significant risk of dust generation.[4]
- Hand Protection: Wear chemical-resistant protective gloves (e.g., nitrile rubber). Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.[4][5][6]
- Skin and Body Protection: Wear protective clothing, such as a lab coat, to prevent skin exposure.[4] For larger scale operations, protective boots may be necessary.[4]
- Respiratory Protection: If ventilation is inadequate or dust is generated, a NIOSH-approved dust respirator should be worn.[4][8]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[4][6]
- Avoid the formation and inhalation of dust.[5][6][8]
- Wash hands thoroughly after handling the material and before breaks.[4][5]
- Use non-sparking tools and take precautionary measures against static discharge, as dry powders can build static electricity.[8]

Storage Conditions

- Store in a cool, dry, and dark place.[4]
- Keep containers tightly closed and properly labeled.[4][5][6]
- Store away from incompatible materials, particularly strong oxidizing agents.[4]

Experimental and Emergency Protocols

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate Personnel: Cordon off the area and restrict access to non-essential personnel.[5][6]
- Ventilate the Area: Ensure the area is well-ventilated.
- Use Personal Protective Equipment: Wear the appropriate PPE as described in section 3.2.[5][6]
- Containment and Cleanup:
 - Avoid creating dust.[5][6]
 - Carefully sweep or shovel the spilled material into a suitable, airtight container for disposal.[5][6]
 - Clean the contaminated surface thoroughly.[6]

- Environmental Precautions: Prevent the product from entering drains or surface waters.[4][5][8]

First-Aid Measures

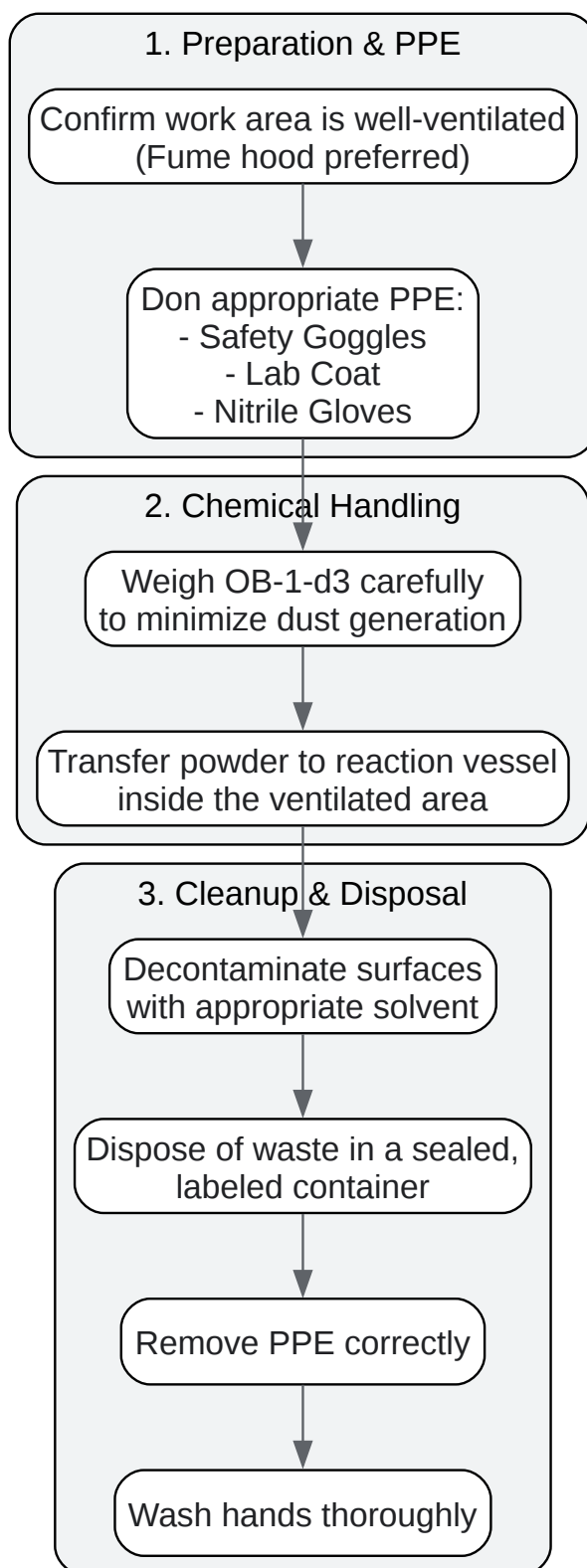
- General Advice: If you feel unwell, seek medical advice and show the safety data sheet to the attending physician.[5][6]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and consult a physician.[5][6]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. If skin irritation occurs, seek medical attention.[4][5][6] Remove contaminated clothing and wash it before reuse.[4][6]
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[4][5][6] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][5]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical advice if you feel unwell.[5][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Decomposition upon combustion may produce hazardous and toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[4][5]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[4][6]

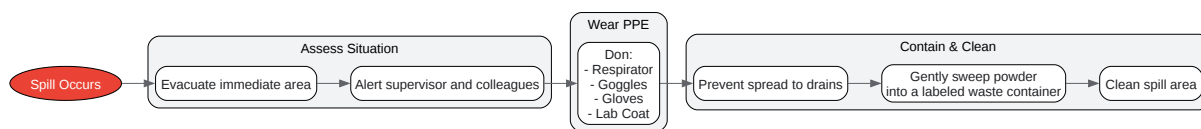
Visual Workflow Diagrams

The following diagrams illustrate key safety and handling workflows for **OB-1-d3**.



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Caption: Standard Operating Procedure for Handling **OB-1-d3** Powder.



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Caption: Emergency Response Protocol for an **OB-1-d3** Spill.

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